

# Methyl 1H-pyrazole-4-carboxylate chemical structure and IUPAC name

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## Compound of Interest

Compound Name: **Methyl 1H-pyrazole-4-carboxylate**

Cat. No.: **B156598**

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## An In-depth Technical Guide to Methyl 1H-pyrazole-4-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 1H-pyrazole-4-carboxylate**, a key heterocyclic building block in medicinal chemistry and materials science. This document details its chemical identity, physicochemical properties, synthesis protocols, and its role as a synthetic intermediate.

## Chemical Structure and IUPAC Name

**Methyl 1H-pyrazole-4-carboxylate** is a heterocyclic compound featuring a five-membered pyrazole ring. The systematic International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **methyl 1H-pyrazole-4-carboxylate**.<sup>[1]</sup>

The two-dimensional chemical structure is depicted below:

Caption: 2D structure of **Methyl 1H-pyrazole-4-carboxylate**.

## Physicochemical and Pharmacokinetic Data

The key properties of **Methyl 1H-pyrazole-4-carboxylate** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
IUPAC Name	methyl 1H-pyrazole-4-carboxylate	<a href="#">[1]</a>
Molecular Formula	C <sub>5</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	126.11 g/mol	<a href="#">[1]</a>
CAS Number	51105-90-9	<a href="#">[1]</a>
Appearance	White to off-white crystalline powder	<a href="#">[2]</a>
Melting Point	139 - 146 °C	<a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	271 °C	<a href="#">[3]</a>
SMILES	COC(=O)C1=CN=CN=C1	<a href="#">[1]</a>
InChIKey	VFTZKSMAJVLWOUV-UHFFFAOYSA-N	<a href="#">[1]</a>

## Experimental Protocols: Synthesis

**Methyl 1H-pyrazole-4-carboxylate** can be synthesized through various routes. A common and straightforward method is the Fischer esterification of 1H-pyrazole-4-carboxylic acid.

Protocol: Esterification of 1H-Pyrazole-4-carboxylic Acid[\[4\]](#)

- Materials:
  - 1H-pyrazole-4-carboxylic acid (4.00 g)
  - 4M HCl in methanol solution (150 mL)
- Procedure:
  - Dissolve 1H-pyrazole-4-carboxylic acid (4.00 g) in a 4M solution of hydrogen chloride in methanol (150 mL).

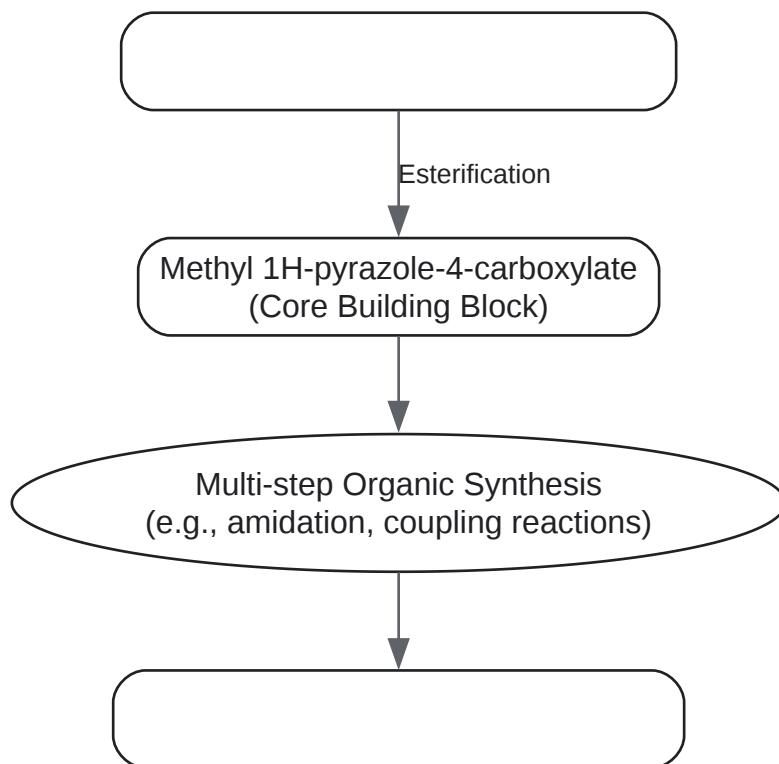
- Stir the reaction mixture at room temperature overnight.
- Monitor the reaction for completion (e.g., by TLC or LC-MS).
- Upon completion, remove the solvent by rotary evaporation at ambient temperature.
- Dry the resulting solid product under reduced pressure to yield 1H-pyrazole-4-carboxylic acid methyl ester (**Methyl 1H-pyrazole-4-carboxylate**).

- Product Confirmation:
  - The structure of the resulting white solid (5.0 g) can be confirmed by  $^1\text{H}$  NMR spectroscopy.
  - $^1\text{H}$  NMR (400 MHz, DMSO-d6):  $\delta$  3.72 (3H, s, -OCH<sub>3</sub>), 8.09 (2H, s, pyrazole ring-H), 11.62 (1H, s, -NH).[4]

## Applications in Synthesis and Drug Development

**Methyl 1H-pyrazole-4-carboxylate** is a valuable intermediate in the synthesis of more complex molecules with significant biological activity. Its pyrazole core is a privileged scaffold in medicinal chemistry. It is utilized in the preparation of compounds such as  $\beta$ 3-agonists and potential inhibitors of liver alcohol dehydrogenase.[4]

The logical workflow for its application as a synthetic intermediate is illustrated in the diagram below.



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Caption: Synthetic workflow of **Methyl 1H-pyrazole-4-carboxylate**.

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## References

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